

# Application Note: Quantification of Polonium-216 by Liquid Scintillation Counting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Polonium-216

Cat. No.: B1232323

[Get Quote](#)

## Abstract

This document provides a detailed protocol for the quantification of **Polonium-216** ( $^{216}\text{Po}$ ) using Liquid Scintillation Counting (LSC). Due to its extremely short half-life ( $t_{1/2} \approx 0.145$  seconds), direct measurement of isolated  $^{216}\text{Po}$  is impractical.[1] This protocol is therefore designed for the quantification of  $^{216}\text{Po}$  within the Thorium-232 ( $^{232}\text{Th}$ ) decay series, where it exists in secular equilibrium with its parent and daughter nuclides.[2][3] The methodology leverages modern LSC instruments with alpha/beta discrimination capabilities to quantify the alpha emissions of  $^{216}\text{Po}$ . This application note is intended for researchers, scientists, and professionals in environmental monitoring and drug development who require a robust method for assessing the presence of short-lived radionuclides within a decay chain.

## Principle and Theory

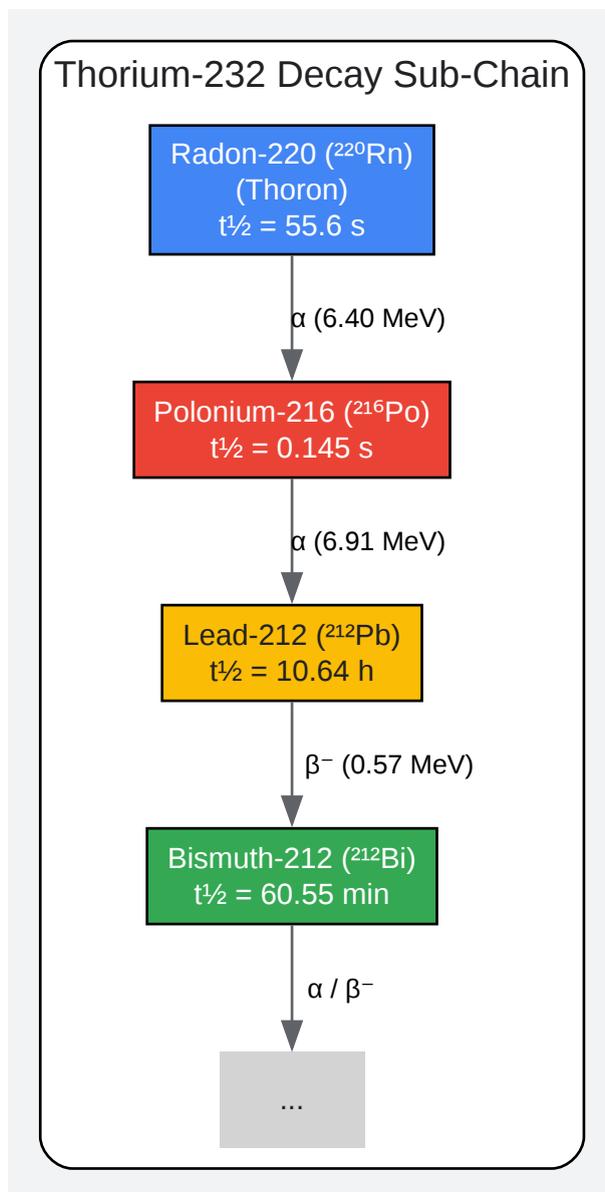
Liquid Scintillation Counting is a highly efficient method for detecting charged particles, such as alpha and beta particles.[4] The radioactive sample is intimately mixed with a liquid scintillation cocktail, which contains a solvent and fluorescent solutes (fluors).[5] Energy from the radioactive decay is transferred to the solvent molecules, which in turn excites the fluors, causing them to emit photons (light).[6] These photons are detected by photomultiplier tubes (PMTs) in the LSC instrument. The intensity of the light flash is proportional to the energy of the decay event, and the number of flashes per unit time corresponds to the activity of the sample. [5]

**Polonium-216** is a pure alpha emitter with a decay energy of 6.906 MeV.[1] Its quantification is complicated by its very short half-life. However,  $^{216}\text{Po}$  is a member of the naturally occurring  $^{232}\text{Th}$  decay series.[2][3] In a closed system that has reached secular equilibrium, the activity of each daughter nuclide in the chain is equal to the activity of the long-lived parent,  $^{232}\text{Th}$ . For the sub-chain involving  $^{216}\text{Po}$ , it reaches equilibrium with its immediate parent, Radon-220 ( $^{220}\text{Rn}$ ,  $t_{1/2} = 55.6$  s), very quickly.[7] Therefore, by measuring the activity of this part of the decay chain, the activity of  $^{216}\text{Po}$  can be inferred.

Modern LSC systems can distinguish between alpha and beta particles based on the duration of the light pulse they generate (Pulse Shape Discrimination or PSD).[6][8] Alpha particles produce longer-lasting light pulses (delayed fluorescence) compared to beta particles, allowing for their separate quantification even in mixed-nuclide samples.[5]

## Polonium-216 Decay Pathway

**Polonium-216** is formed from the alpha decay of Radon-220 and subsequently decays via alpha emission to Lead-212. Understanding this pathway is critical for interpreting LSC spectra.



[Click to download full resolution via product page](#)

Caption: Decay pathway of Rn-220 to Pb-212, highlighting the position of Po-216.

## Data Presentation: Nuclear Properties

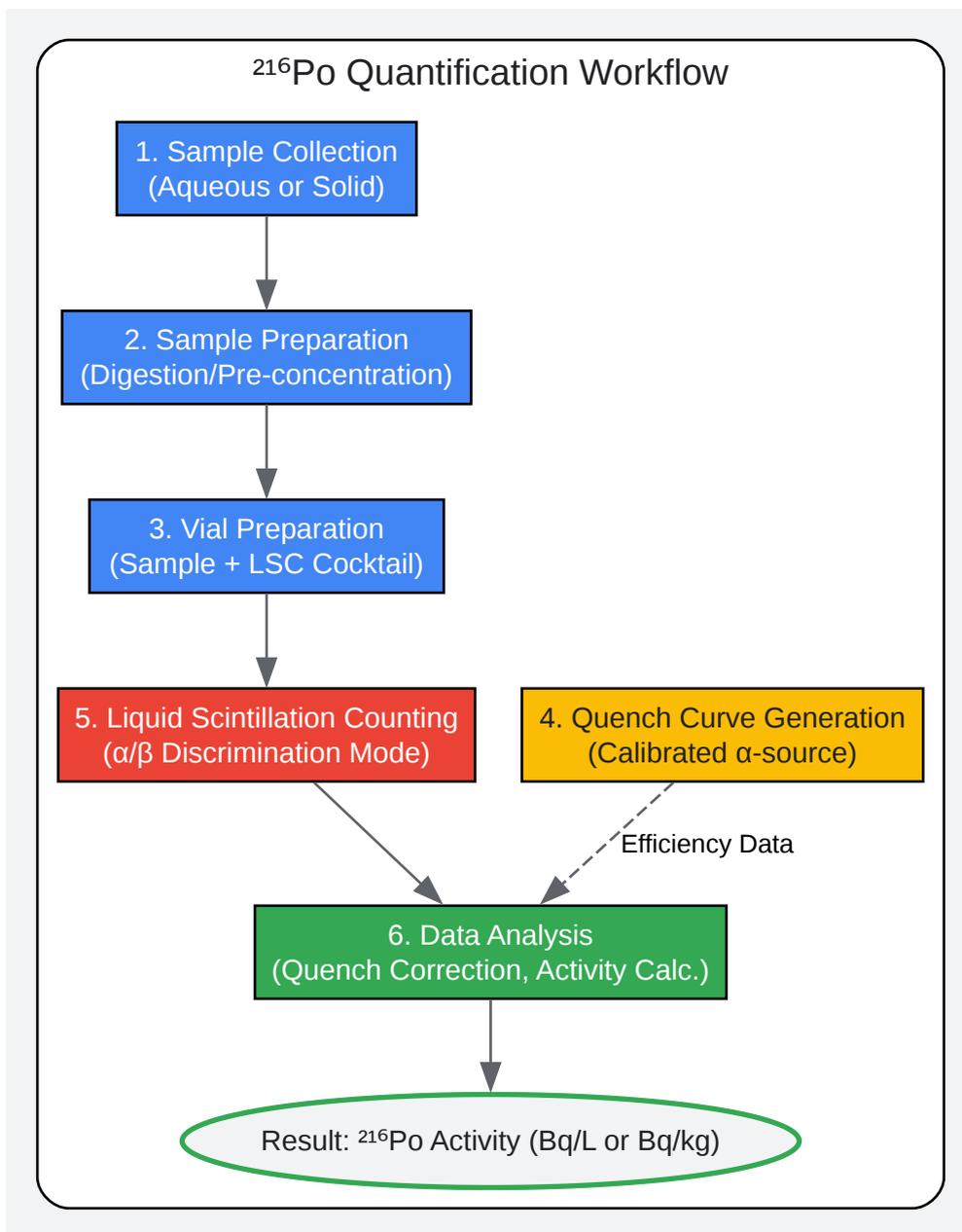
A summary of the key radionuclides in the relevant decay chain is provided below for reference during data analysis.

Radionuclide	Symbol	Half-Life	Primary Emission(s)	Emission Energy (MeV)
Radon-220	$^{220}\text{Rn}$	55.6 seconds	Alpha ( $\alpha$ )	6.405
Polonium-216	$^{216}\text{Po}$	0.145 seconds	Alpha ( $\alpha$ )	6.906
Lead-212	$^{212}\text{Pb}$	10.64 hours	Beta ( $\beta^-$ )	0.334 (avg), 0.574 (max)
Bismuth-212	$^{212}\text{Bi}$	60.55 minutes	$\alpha$ (36%), $\beta^-$ (64%)	6.090 ( $\alpha$ ), 2.254 ( $\beta^-$ max)

## Experimental Protocol

This protocol outlines the steps for sample preparation, LSC analysis, and data interpretation for the quantification of  $^{216}\text{Po}$ .

## Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantification of **Polonium-216** via LSC.

## Materials and Reagents

Item	Description
Liquid Scintillation Counter	Instrument with alpha/beta discrimination (Pulse Shape Analysis) capability.
LSC Vials	20 mL low-potassium borosilicate glass or high-density polyethylene (HDPE) vials.
LSC Cocktail	Emulsifying cocktail suitable for aqueous samples and alpha/beta discrimination (e.g., Ultima Gold™ AB, OptiPhase HiSafe™ 3).
Calibrated Alpha Source	Standardized solution of an alpha emitter with similar energy, e.g., Americium-241 ( <sup>241</sup> Am), for efficiency calibration.
Quenching Agent	Nitromethane or Carbon Tetrachloride for quench curve preparation. <a href="#">[9]</a>
Reagents for Sample Prep	Concentrated Nitric Acid (HNO <sub>3</sub> ), Hydrochloric Acid (HCl), Hydrogen Peroxide (H <sub>2</sub> O <sub>2</sub> ), depending on sample matrix. <a href="#">[10]</a>
Pipettes and Labware	Calibrated micropipettes, beakers, volumetric flasks.

## Detailed Methodologies

7.1. Sample Preparation Proper sample preparation is crucial to ensure the radionuclide is homogeneously mixed with the LSC cocktail.[\[11\]](#) The method depends on the sample matrix.

- Aqueous Samples (e.g., Groundwater):
  - Filter a known volume (e.g., 1 L) of the water sample to remove particulates.
  - Acidify the sample to pH < 2 with concentrated HNO<sub>3</sub> to prevent adsorption of radionuclides to container walls.[\[12\]](#)
  - If pre-concentration is needed for low-activity samples, a co-precipitation step with manganese dioxide (MnO<sub>2</sub>) or iron (III) hydroxide can be used.[\[10\]](#)

- After pre-concentration, re-dissolve the precipitate in a minimal volume of concentrated acid (e.g., HCl).
- Solid Samples (e.g., Soil, Biological Tissue):
  - Weigh a known mass of the dried, homogenized sample (e.g., 0.5-5 g) into a Teflon beaker.[\[10\]](#)
  - Perform wet ashing by adding concentrated HNO<sub>3</sub> and HCl. Heat gently on a hotplate. Small additions of H<sub>2</sub>O<sub>2</sub> can aid in the oxidation of organic matter.[\[10\]](#)
  - Continue heating until the sample is completely dissolved and the solution is clear.
  - Evaporate the solution to near dryness and re-dissolve the residue in a known volume of dilute acid (e.g., 0.5 M HCl).

7.2. Quench Curve Generation (Efficiency Calibration) Quenching reduces counting efficiency; therefore, a correction curve is mandatory for accurate quantification.[\[9\]](#)[\[13\]](#)

- Prepare a set of 8-10 LSC vials.
- To each vial, add 10 mL of the selected LSC cocktail.
- Add a precise, known activity (e.g., ~100,000 DPM) of a calibrated alpha standard (e.g., <sup>241</sup>Am) to each vial.
- Create a gradient of quenching by adding increasing amounts of a quenching agent (e.g., 0 μL, 10 μL, 20 μL, ... 70 μL of nitromethane) to the vials.[\[9\]](#)
- Cap the vials, shake vigorously, and allow them to equilibrate in the dark for at least 1 hour.
- Count each vial in the LSC using the alpha-counting window.
- The instrument will measure the Counts Per Minute (CPM) and a Quench Indicating Parameter (QIP), such as tSIE (transformed Spectral Index of the External standard).
- Calculate the counting efficiency for each vial: Efficiency (%) = (CPM / DPM) \* 100.

- Plot the Counting Efficiency (%) vs. the QIP (tSIE). This graph is your quench curve.

### 7.3. Sample Counting

- Pipette a precise volume (e.g., 1-5 mL) of the prepared sample solution into a 20 mL LSC vial.
- Add 15 mL of LSC cocktail. The sample-to-cocktail ratio should be optimized to ensure a single, clear phase.
- Cap the vial, shake vigorously, and wipe the exterior to remove any static charge or smudges.
- Place the vial in the LSC instrument and allow it to dark-adapt for at least 1 hour.
- Set up the LSC instrument protocol:
  - Counting Mode: Alpha/Beta Discrimination.
  - Pulse Decay Discriminator (PDD): Set an appropriate level to separate alpha and beta pulses. This is instrument-specific and should be optimized using pure alpha and beta sources.[8]
  - Energy Window: Set a wide energy window for alpha counting (e.g., 200-1000 keV, as the apparent energy of alphas is ~1/10th of their true energy).[6]
  - Count Time: Set a sufficiently long count time to achieve good counting statistics (e.g., 60-300 minutes), especially for low-activity samples.
- Count a "blank" vial containing only the LSC cocktail and a similar volume of non-radioactive sample matrix to determine the background count rate.
- Count the prepared sample vials.

## Data Analysis and Calculations

- Record the gross alpha Counts Per Minute (CPM $\alpha$ ) from the LSC for each sample.

- Subtract the background CPM from the sample CPM to get the net CPM (Net CPM $\alpha$  = Gross CPM $\alpha$  - Background CPM $\alpha$ ).
- Record the Quench Indicating Parameter (tSIE) for the sample vial.
- Using the quench curve generated in step 7.2, determine the counting efficiency ( $\epsilon$ ) that corresponds to the measured tSIE value of your sample.
- Calculate the activity of the sample in Disintegrations Per Minute (DPM): DPM = Net CPM $\alpha$  / ( $\epsilon$  / 100)
- Convert the activity to Becquerels (Bq), where 1 Bq = 60 DPM. Activity (Bq) = DPM / 60
- Calculate the final activity concentration, accounting for the initial sample volume (V) or mass (M): Activity Concentration (Bq/L) = Activity (Bq) / V (L) Activity Concentration (Bq/kg) = Activity (Bq) / M (kg)

Since the measurement was performed on a sample in secular equilibrium, the calculated activity represents the activity of the parent ( $^{220}\text{Rn}$ ) and all subsequent short-lived daughters, including **Polonium-216**.

Disclaimer: This protocol is a guideline. Users should validate the method for their specific sample matrices and instrumentation. Always follow appropriate radiation safety procedures.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [osti.gov](http://osti.gov) [[osti.gov](http://osti.gov)]
- 2. [www-eng.lbl.gov](http://www-eng.lbl.gov) [[www-eng.lbl.gov](http://www-eng.lbl.gov)]
- 3. Thorium-232 - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 4. [nrc.gov](http://nrc.gov) [[nrc.gov](http://nrc.gov)]

- 5. nucleus.iaea.org [nucleus.iaea.org]
- 6. resources.revvity.com [resources.revvity.com]
- 7. researchgate.net [researchgate.net]
- 8. Universal use of alpha/beta mode in liquid scintillation counting analysis for both alpha/beta and single nuclide determination - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scar.utoronto.ca [scar.utoronto.ca]
- 10. projects.ctn.tecnico.ulisboa.pt [projects.ctn.tecnico.ulisboa.pt]
- 11. Sample Preparation for LSC | Revvity [revvity.com]
- 12. bundesumweltministerium.de [bundesumweltministerium.de]
- 13. sfu.ca [sfu.ca]
- To cite this document: BenchChem. [Application Note: Quantification of Polonium-216 by Liquid Scintillation Counting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232323#liquid-scintillation-counting-for-polonium-216-quantification]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)